

Commercial availability of 2,7-Dimethyl-azepane

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Compound of Interest

Compound Name: 2,7-Dimethyl-azepane

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An In-Depth Technical Guide to the Commercial Availability and Synthesis of **2,7-Dimethyl-azepane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The azepane scaffold, a seven-membered nitrogen-containing heterocycle, is a structure of growing importance in medicinal chemistry, prized for its inherent three-dimensionality which offers a route to escape the "flatland" of traditional aromatic drug candidates.^{[1][2]} This guide provides a detailed analysis of the commercial availability of a specific, functionally relevant derivative: **2,7-Dimethyl-azepane**. Our investigation reveals that this compound is not a standard, off-the-shelf reagent. Consequently, this document serves as a practical whitepaper for its de novo synthesis. We provide an expert analysis of synthetic strategies, focusing on a modern, high-yield photochemical method and a classical approach via the reduction of a commercially available, albeit uncharacterized, precursor. This guide is structured to provide drug development professionals with the critical information needed to access and utilize this valuable molecular scaffold.

Introduction: The Significance of the Azepane Scaffold

In the landscape of drug discovery, the exploration of novel chemical space is paramount. Saturated heterocycles are foundational building blocks, yet the seven-membered azepane ring remains significantly underrepresented in medicinal chemistry libraries compared to its five- and six-membered pyrrolidine and piperidine counterparts.^[2] This underutilization is not due to a lack of potential, but rather to a historical scarcity of efficient and versatile synthetic methods for its construction.^{[2][3]}

The 2,7-disubstituted azepane motif is of particular interest. The two methyl groups at the C2 and C7 positions create stereocenters (cis- and trans-isomers), providing a rigidified, three-dimensional handle to orient pharmacophoric features and probe complex protein binding pockets. Accessing such scaffolds is key to developing next-generation therapeutics with improved selectivity and physicochemical properties.^[4]

Physicochemical Properties of 2,7-Dimethyl-azepane

A precise physicochemical profile is essential for any research endeavor. As **2,7-Dimethyl-azepane** is not a standard catalog item, a dedicated CAS number has not been assigned for the isomeric mixture or individual stereoisomers.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ N	Calculated
Molecular Weight	127.23 g/mol	Calculated
Isomers	(2R,7R), (2S,7S), (2R,7S) - cis/trans	Inferred
CAS Number	Not Assigned	Supplier Catalogs
Physical Form	Expected to be a liquid or low-melting solid	Analog Comparison

Commercial Availability: A Landscape of Precursors

A thorough search of major chemical supplier catalogs confirms that **2,7-Dimethyl-azepane** is not commercially available as a stock chemical. Researchers seeking to incorporate this moiety must rely on in-house synthesis.

However, a potential synthetic precursor, an unsaturated azepine derivative, is listed by Sigma-Aldrich. This provides a potential, albeit unverified, starting point for synthesis.

Compound Name	Supplier	CAS Number	Notes
METHYL 2,7-DIMETHYL-1H-AZEPINE-1-CARBOXYLATE	Sigma-Aldrich	20646-43-9	Sold "as-is" for early discovery research. The supplier does not collect or provide analytical data, and the buyer assumes responsibility for confirming identity and purity. All sales are final.

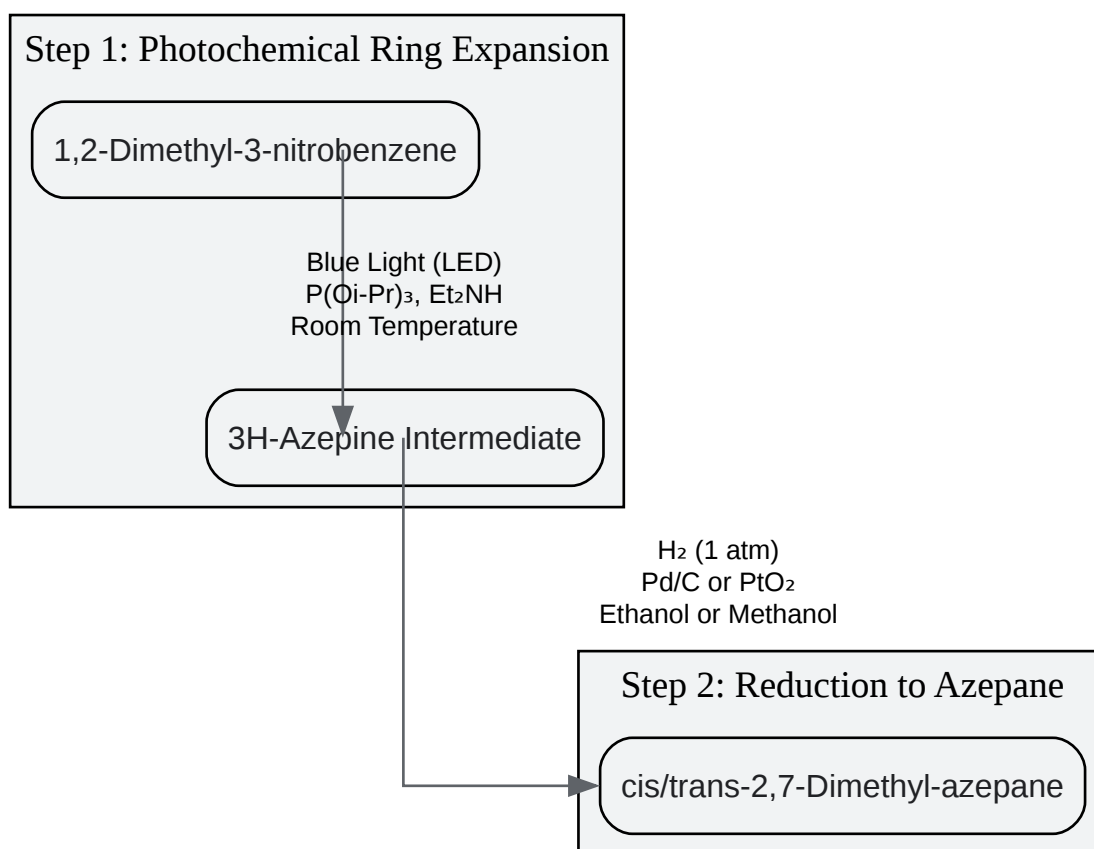
Recommended Routes for In-House Synthesis

Given the lack of direct commercial sources, the ability to synthesize **2,7-Dimethyl-azepane** is critical. We present two viable, validated routes.

Route 1: Dearomative Ring Expansion of a Nitroarene (Recommended)

This modern approach, developed by Ruffoni, Leonori, and coworkers, offers a powerful and highly flexible method for creating complex, polysubstituted azepanes from simple nitroarenes. [2] The strategy is centered on the photochemical conversion of a nitro group into a singlet nitrene, which then undergoes a dearomative ring expansion.

Workflow: Photochemical Synthesis of **2,7-Dimethyl-azepane**



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Caption: High-level workflow for the synthesis of **2,7-Dimethyl-azepane**.

Expert Insights & Rationale:

The key to this reaction is the in situ generation of a singlet nitrene from the nitro group using a phosphite reagent under blue light irradiation. This highly reactive intermediate rearranges the six-membered aromatic ring into a seven-membered 3H-azepine. This method is exceptionally powerful because the substitution pattern of the starting nitroarene directly translates to the final azepane, allowing for precise control over functionalization.[2] The subsequent reduction is a standard hydrogenation, effectively saturating the ring to yield the target compound.

Detailed Experimental Protocol (Adapted from Mykura et al.[2]):

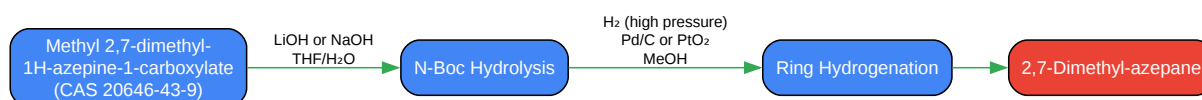
- Step 1: Photochemical N-Insertion.

- To a solution of 1,2-Dimethyl-3-nitrobenzene (1.0 eq) in a suitable solvent, add diethylamine (Et_2NH , 8.0 eq) and triisopropyl phosphite ($\text{P}(\text{Oi-Pr})_3$, 20.0 eq).
- Irradiate the mixture with blue LEDs at room temperature, monitoring the reaction by TLC or LC-MS until the starting material is consumed.
- Upon completion, concentrate the reaction mixture under reduced pressure. The crude 3H-azepine intermediate can be purified by column chromatography or carried directly to the next step.
- Step 2: Hydrogenation.
 - Dissolve the crude 3H-azepine intermediate in ethanol (0.1 M).
 - Add Palladium on carbon (Pd/C , 10 wt%) or Platinum oxide (PtO_2 , 10 mol%).^[5]
 - Stir the suspension vigorously under a hydrogen atmosphere (1 atm, balloon) at room temperature for 24-48 hours.
 - Filter the reaction mixture through a pad of Celite®, washing thoroughly with ethanol.
 - Concentrate the filtrate under reduced pressure to yield the crude **2,7-Dimethyl-azepane**. Further purification by distillation or chromatography may be required to separate isomers.

Route 2: Reduction of a Commercial Precursor

This route leverages the commercially available, albeit uncharacterized, azepine derivative from Sigma-Aldrich. This pathway is more direct but carries the risk associated with an unverified starting material.

Workflow: Reduction of Azepine Precursor



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Caption: Synthetic pathway from a commercial azepine precursor.

Expert Insights & Rationale:

This two-step process first requires the hydrolysis of the N-carbamate protecting group. Saponification with a base like lithium hydroxide is a standard procedure. The subsequent step is the complete reduction of the unsaturated azepine ring. Due to the conjugated diene system, this hydrogenation may require more forcing conditions (e.g., higher pressure) than the reduction of the 3H-azepine in Route 1. The choice of catalyst (Pd/C, PtO₂, or Rh/Al₂O₃) can influence the stereochemical outcome of the final product.

Detailed Experimental Protocol:

- Step 1: Hydrolysis of N-Carbamate.
 - Dissolve the Methyl 2,7-dimethyl-1H-azepine-1-carboxylate (1.0 eq) in a mixture of THF and water.
 - Add an excess of lithium hydroxide (LiOH, 3-5 eq) and stir at room temperature or gentle heat until the reaction is complete.
 - Neutralize the reaction with a mild acid and extract the product into an organic solvent (e.g., ethyl acetate). Dry and concentrate to yield the free amine.
- Step 2: Hydrogenation.
 - Dissolve the crude amine from the previous step in methanol.
 - Add a suitable hydrogenation catalyst (e.g., 10% Pd/C).
 - Pressurize the reaction vessel with hydrogen gas (50-100 psi) and heat as necessary.
 - Monitor the reaction for hydrogen uptake. Upon completion, filter the catalyst and concentrate the solvent to yield **2,7-Dimethyl-azepane**.

Applications in Drug Discovery

The azepane scaffold is a validated "privileged structure" in medicinal chemistry.^[4] Its derivatives have been successfully incorporated into a wide range of clinically approved drugs and investigational agents.^[6] The value of the azepane ring lies in its ability to:

- Provide 3D Diversity: Moving away from flat, aromatic systems to saturated, sp³-rich scaffolds can improve solubility, reduce off-target effects, and enhance metabolic stability.^[1]
- Act as a Conformationally Flexible Core: The seven-membered ring can adopt multiple low-energy conformations, allowing it to adapt to the shape of a target's binding site.
- Enable Novel Intellectual Property: The relative scarcity of azepane-based drugs provides significant opportunities for generating novel compositions of matter.^[1]

By developing robust synthetic access to specific derivatives like **2,7-Dimethyl-azepane**, researchers can systematically explore structure-activity relationships (SAR) in this valuable region of chemical space.

Conclusion

While **2,7-Dimethyl-azepane** is not a readily available catalog chemical, it represents an accessible and highly valuable target for synthetic and medicinal chemists. The modern photochemical ring expansion of nitroarenes offers a state-of-the-art, flexible, and reliable method for its production. This guide provides the foundational knowledge and detailed protocols necessary for researchers to synthesize and utilize this important scaffold, empowering the discovery of next-generation therapeutics.

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